

A Comparative Analysis of Dyeing Nylon: Acid Yellow 25 Versus Natural Yellow Dyes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Yellow 25

Cat. No.: B1290562

[Get Quote](#)

A deep dive into the efficacy, fastness, and application of synthetic versus natural dyes for polyamide fibers.

In the realm of textile coloration, particularly for synthetic polyamide fibers like nylon, the choice between synthetic and natural dyes is a critical consideration for researchers and product developers. This guide provides an objective comparison of the dyeing efficacy of a common synthetic acid dye, C.I. **Acid Yellow 25**, against two widely used natural yellow dyes: curcumin from turmeric and quercetin from onion peels. The following analysis, supported by experimental data and detailed protocols, aims to inform professionals in textile science and material development on the performance trade-offs between these dyestuffs.

At a Glance: Performance on Nylon

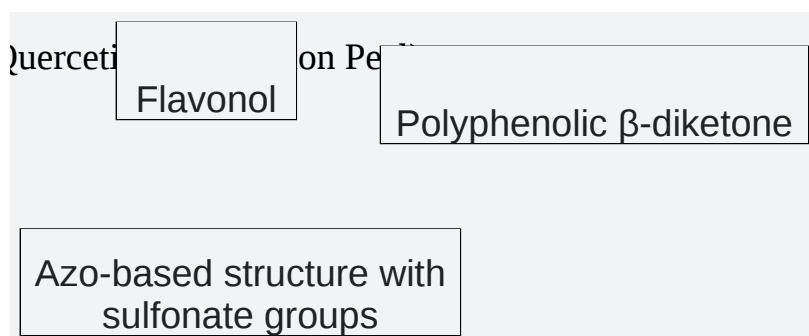
The dyeing performance of **Acid Yellow 25** and natural yellow dyes on nylon fabric reveals significant differences in color fastness and the complexity of the dyeing process. While synthetic acid dyes generally offer superior fastness and a more streamlined application, natural dyes present an alternative with a unique chromatic profile, albeit with performance limitations.

Dye Type	Active Chromophore	Mordant Required	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06)	Rubbing Fastness (ISO 105-X12)
Acid Yellow 25 (Representative)	Azo-based Synthetic	No	4	4-5	5
Natural Yellow (Turmeric)	Curcumin	Yes (e.g., Alum)	3-4	4	Not specified
Natural Yellow (Onion Peel)	Quercetin	Yes (e.g., Alum)	2-3	3-4	Not specified

Note: Specific fastness data for C.I. **Acid Yellow 25** on nylon was not readily available in the reviewed literature. The data presented is for a representative synthetic dye, C.I. Acid Yellow 42, to provide a comparable benchmark against natural dyes.[1] Fastness ratings for natural dyes are based on studies using an alum mordant.[2]

Chemical Structures of the Dyestuffs

The molecular structure of a dye is fundamental to its interaction with the fiber and its resulting properties.



[Click to download full resolution via product page](#)

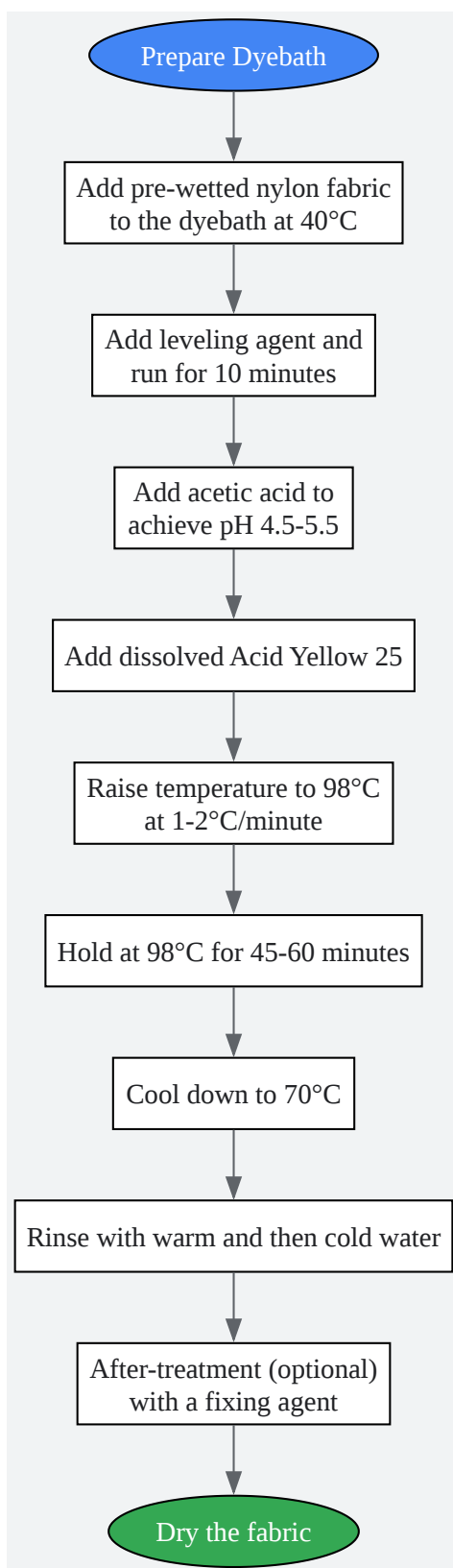
Chemical structures of the compared yellow dyestuffs.

Experimental Protocols

The following protocols outline the standardized procedures for dyeing nylon fabric with **Acid Yellow 25** and the selected natural dyes.

Dyeing Nylon with Acid Yellow 25

This procedure is a standard exhaust dyeing method for applying acid dyes to polyamide fibers.



[Click to download full resolution via product page](#)

Workflow for dyeing nylon with **Acid Yellow 25**.

Materials and Reagents:

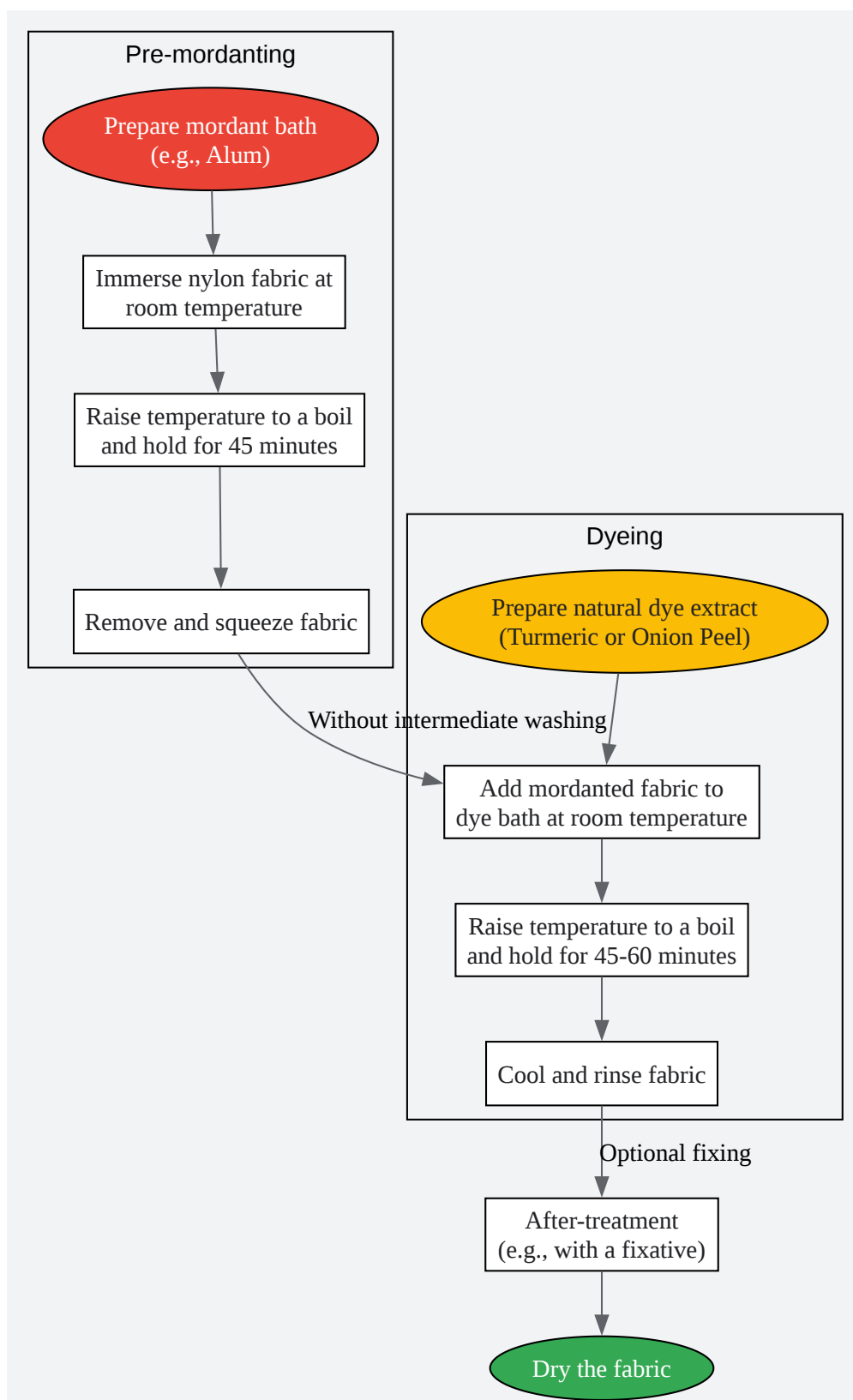
- Nylon 6 fabric
- C.I. **Acid Yellow 25**
- Acetic acid
- Leveling agent (e.g., sodium sulfate)
- Deionized water

Procedure:

- Dye Bath Preparation: Prepare a dyebath with a liquor-to-goods ratio of 40:1.
- Fabric Introduction: Introduce the pre-wetted nylon fabric into the dyebath at 40°C.
- Auxiliary Addition: Add a leveling agent (e.g., 1% on weight of fabric, owf) and run for 10 minutes.
- pH Adjustment: Add acetic acid to adjust the pH of the dyebath to 4.5-5.5.
- Dye Addition: Add the pre-dissolved **Acid Yellow 25** dye solution (e.g., 1% owf).
- Temperature Gradient: Raise the temperature of the dyebath to 98°C at a rate of 1-2°C per minute.
- Dyeing: Hold the temperature at 98°C for 45-60 minutes, ensuring continuous agitation.[\[3\]](#)
- Cooling and Rinsing: Cool the dyebath down to 70°C. Remove the fabric and rinse thoroughly with warm water, followed by a cold water rinse.
- After-treatment (Optional): For improved wash fastness, an after-treatment with a cationic fixing agent can be applied according to the manufacturer's instructions.
- Drying: Dry the dyed fabric in an oven or air-dry.

Dyeing Nylon with Natural Yellow Dyes (Turmeric and Onion Peel)

This protocol involves a pre-mordanting step, which is crucial for the adhesion of natural dyes to nylon fibers.



[Click to download full resolution via product page](#)

Workflow for dyeing nylon with natural dyes.

Materials and Reagents:

- Nylon 6 fabric
- Natural dye source (turmeric powder or dried onion peels)
- Mordant (e.g., aluminum potassium sulfate - Alum)
- Deionized water

Procedure:

- Dye Extraction:
 - Turmeric: Boil turmeric powder in water for one hour. Cool and filter the extract.[\[2\]](#)
 - Onion Peel: Boil dried onion peels in water for one hour. Cool and filter the extract.
- Pre-mordanting:
 - Prepare a mordant bath with Alum (e.g., 10% owf) and a liquor-to-goods ratio of 40:1.
 - Introduce the nylon fabric at room temperature.
 - Raise the temperature to a boil and maintain for 45 minutes.[\[2\]](#)
 - Remove the fabric and squeeze out excess mordant solution.
- Dyeing:
 - Prepare the dyebath with the natural dye extract (e.g., 1% owf) and a liquor-to-goods ratio of 40:1.
 - Introduce the squeezed, mordanted fabric into the dyebath at room temperature.
 - Raise the temperature to a boil and maintain for 45-60 minutes.
 - Allow the dyebath to cool before removing the fabric.

- Rinsing and After-treatment:
 - Rinse the dyed fabric thoroughly with cold water.
 - An optional after-treatment with a dye fixative can be applied to improve fastness.[2]
- Drying: Dry the fabric.

Discussion of Efficacy

Acid Yellow 25: As a synthetic acid dye, **Acid Yellow 25** is specifically designed for dyeing polyamide fibers. The presence of sulfonic acid groups in its structure facilitates the formation of strong ionic bonds with the amino groups in the nylon polymer chain under acidic conditions. [4] This results in high dye exhaustion, good leveling properties, and generally excellent color fastness. The dyeing process is relatively straightforward and reproducible.

Natural Yellow Dyes (Curcumin and Quercetin): The primary coloring components in turmeric and onion peels, curcumin and quercetin respectively, lack the inherent affinity for nylon that acid dyes possess. Therefore, the use of a mordant is essential. The mordant, typically a metal salt like alum, acts as a bridging agent, forming a complex with both the dye molecule and the fiber.[5] This process is more complex and can be less reproducible than synthetic dyeing.

The fastness properties of natural dyes on nylon are generally lower than those of acid dyes. The lightfastness of turmeric and onion peel dyes, in particular, is a notable limitation.[2] While mordants can improve fastness, they may not reach the performance levels of synthetic dyes specifically engineered for the fiber.

Conclusion

For applications demanding high performance, color consistency, and durability, **Acid Yellow 25** (and similar synthetic acid dyes) remains the superior choice for dyeing nylon. The established dyeing methodology and the inherent chemical affinity result in excellent fastness properties.

Natural yellow dyes from turmeric and onion peels offer a more sustainable and "greener" alternative, producing unique, earthy tones. However, their application is more complex, requiring a mordanting step, and the resulting color fastness, particularly to light, is generally

inferior to that of synthetic acid dyes. The choice between these dye types will ultimately depend on the specific performance requirements, aesthetic goals, and sustainability considerations of the final product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Skyacido® Acid Yellow MR Acid Yellow 42 Acid Fabric Dye - Buy Acid Yellow 42, Acid yellow for wool, Acid yellow cas no .6375-55-9 Product on TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 2. researchgate.net [researchgate.net]
- 3. Nylon Fabric Dyes | 2 Secrets for Deep & Level Dyeing [vietextile.com]
- 4. Acid Dyes - Hariram Industries [hariind.com]
- 5. Sustainable Dyeing Process for Nylon 6 Fabrics by Rhubarb Flower Using Different Bio-Mordants [mdpi.com]
- To cite this document: BenchChem. [A Comparative Analysis of Dyeing Nylon: Acid Yellow 25 Versus Natural Yellow Dyes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290562#efficacy-of-acid-yellow-25-versus-natural-yellow-dyes-on-nylon]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com